

# Physical properties like boiling point and density of Benzyl tiglate.

Author: BenchChem Technical Support Team. Date: December 2025



## Benzyl Tiglate: A Technical Guide to its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **Benzyl tiglate** (CAS No: 37526-88-8), a compound of interest in the fragrance, flavor, and potentially pharmaceutical industries.[1] This document summarizes essential quantitative data, outlines general experimental protocols for property determination, and presents a logical workflow for physical characterization.

## **Quantitative Physical Properties**

The physical characteristics of **Benzyl tiglate** are critical for its application in various scientific and industrial contexts. A summary of its key physical properties is presented below.



Property	Value	Conditions
Boiling Point	139 °C	@ 9.00 mm Hg[2][3][4][5]
250.00 °C	@ 760.00 mm Hg[2]	
267.7 °C	@ 760 mmHg[6]	-
Density	1.02900 to 1.03400 g/cm <sup>3</sup>	@ 25.00 °C[2]
1.0431 g/cm <sup>3</sup>	@ 12 °C[3][4][5]	
1.033 g/cm <sup>3</sup>	-	-
Specific Gravity	1.02900 to 1.03400	@ 25.00 °C[2]
Refractive Index	1.51500 to 1.52100	@ 20.00 °C[2]
1.522	@ 20.00 °C (lit.)[3][6]	
Vapor Pressure	0.001000 mmHg	@ 20.00 °C[2]
Flash Point	> 230.00 °F TCC (> 110.00 °C) [2][3]	-
135.9 °C	-[6]	
127 °C	(closed cup)[7]	-
Appearance	Colorless clear liquid (est)[2]	-
Solubility	Insoluble in water; soluble in organic solvents and oils.[3][5]	-

## **Experimental Protocols for Physical Property Determination**

While specific experimental documentation for the determination of **Benzyl tiglate**'s physical properties is not readily available in the public domain, the following outlines standard methodologies that are broadly applicable for such characterizations.

## **Determination of Boiling Point**



The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

#### Apparatus:

- A distillation flask
- A condenser
- A receiving flask
- A thermometer with appropriate temperature range
- A heating mantle or oil bath
- A vacuum source and manometer (for reduced pressure measurements)

#### Procedure:

- The **Benzyl tiglate** sample is placed in the distillation flask.
- The apparatus is assembled for distillation. For measurements at pressures other than atmospheric, a vacuum pump and manometer are connected to the system.
- The sample is heated gradually.
- The temperature is recorded when the liquid boils and a steady stream of distillate is collected. This temperature is the boiling point at the recorded pressure.

## **Determination of Density**

Density is the mass of a substance per unit volume.

#### Apparatus:

- A pycnometer (a flask with a specific volume)
- An analytical balance



• A temperature-controlled water bath

#### Procedure:

- The empty pycnometer is weighed.
- It is then filled with the **Benzyl tiglate** sample, ensuring no air bubbles are present.
- The filled pycnometer is placed in a temperature-controlled water bath to bring the sample to the desired temperature (e.g., 25 °C).
- The pycnometer is removed from the bath, dried, and weighed again.
- The density is calculated by dividing the mass of the sample by the volume of the pycnometer.

### **Logical Workflow for Physical Property Analysis**

The following diagram illustrates a generalized workflow for the determination and validation of the physical properties of a chemical compound like **Benzyl tiglate**.



### Workflow for Physical Property Determination Preparation **Obtain High-Purity** Calibrate Benzyl Tiglate Sample Instrumentation Execution Measure Refractive Index **Determine Boiling Point Determine Density** (Refractometry) (Distillation) (Pycnometry) Analysis & Reporting Record and Analyze **Experimental Data** Compare with Literature Values Generate Technical **Data Sheet**

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Caption: A generalized workflow for determining physical properties.

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- To cite this document: BenchChem. [Physical properties like boiling point and density of Benzyl tiglate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042538#physical-properties-like-boiling-point-and-density-of-benzyl-tiglate]

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